

Application of Naphthol Blue Black in Dye-Sensitized Solar Cells

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C.I. Acid Black 94

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Application Notes and Protocols for Researchers

Naphthol Blue Black (NBB), a synthetic diazo dye, and its metal complexes have emerged as viable and cost-effective sensitizers in the field of dye-sensitized solar cells (DSSCs). This document provides a comprehensive overview of their application, including performance data, detailed experimental protocols, and the fundamental working principles. The modification of NBB with metal ions, particularly iron (Fe(II)), has been shown to significantly enhance photovoltaic performance by facilitating Metal to Ligand Charge Transfer (MLCT), narrowing the band-gap energy, and increasing electrical conductance.^{[1][2][3][4]}

Data Presentation: Photovoltaic Performance

The photovoltaic performance of DSSCs sensitized with Naphthol Blue Black and its metal complexes is summarized below. The data highlights the significant improvement in efficiency when NBB is complexed with Fe(II).

Dye Sensitizer	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF)	Power Conversion Efficiency (η) (%)
Naphthol Blue Black (NBB)	0.218[3][5][6][7]	0.096[3][5][6][7]	-	0.0083[3][5][6][7]
Fe(II)-NBB Complex	0.363[2][3][5][6][8]	0.567[2][3][5][6][8]	-	0.0925[1][2][3][4][5][6][7][8]
Mn(II)-NBB Complex	-	-	-	< 0.0925
Co(II)-NBB Complex	-	-	-	< 0.0925
Ni(II)-NBB Complex	-	-	-	< 0.0925

Note: Specific values for Fill Factor, and for Mn(II), Co(II), and Ni(II) complexes were not detailed in the cited sources but the efficiency of the Fe(II)-NBB complex was reported as the highest among the tested metal complexes.[1][2][4]

Experimental Protocols

The following protocols are compiled from methodologies described in the cited literature for the synthesis of the Fe-NBB sensitizer and the fabrication and assembly of a Naphthol Blue Black-based DSSC.

Protocol 1: Synthesis of Fe(II)-Naphthol Blue Black (Fe-NBB) Complex

This protocol describes the synthesis of the Fe-NBB complex, which has shown the highest photovoltaic performance among NBB-metal complexes.[2][3]

Materials:

- Mohr's salt [(NH₄)₂Fe(SO₄)₂·6H₂O]

- Naphthol Blue Black (NBB) powder
- Ethanol

Procedure:

- Weigh 0.3920 g of Mohr's salt and 1.8495 g of Naphthol Blue Black powder.
- Dissolve each component separately in ethanol.
- Mix the two ethanolic solutions and stir for 15 minutes.
- Reflux the resulting solution at 78°C for 90 minutes.
- After reflux, heat the solution to reduce its volume to one-third of the original.
- Cool the solution to allow the Fe-NBB complex to precipitate.
- Collect the resulting brown solid (the Fe-NBB complex).

Protocol 2: Fabrication of the TiO₂ Photoanode (Working Electrode)

This protocol details the preparation of the titanium dioxide photoanode.

Materials:

- Indium Tin Oxide (ITO) or Fluorine-doped Tin Oxide (FTO) conductive glass plates
- Titanium dioxide (TiO₂) nanopowder (e.g., P25)
- Titanium isopropoxide (TTIP)
- Triton X-100
- Ethanol
- Hydrochloric acid (HCl)

- Scotch tape

Procedure:

- Preparation of TiO₂ Sol-Gel:
 - In a beaker, dissolve Triton X-100 in 225 ml of ethanol with stirring for five minutes.
 - In a separate beaker, solvate 15 ml of TTIP with 1 ml of hydrochloric acid.
 - Blend the Triton X-100 solution and the TTIP solution and stir for two hours until a sol is formed.[\[2\]](#)
- Coating the Conductive Glass:
 - Clean the conductive glass plates thoroughly.
 - Apply Scotch tape to the conductive side of the glass to mask the edges and define the active area.[\[9\]](#)
 - Apply the prepared TiO₂ sol-gel onto the masked conductive glass.
 - Spread the paste evenly using a glass rod or a doctor blade technique to create a uniform thin film.[\[9\]](#)
 - Remove the Scotch tape carefully.
 - Heat the coated glass on a hot plate at approximately 150°C for 10 minutes to dry and sinter the TiO₂ film.[\[9\]](#) A gradual increase in temperature is recommended to avoid cracking the film.[\[10\]](#)

Protocol 3: Dye Sensitization

This protocol describes the process of adsorbing the NBB or Fe-NBB dye onto the TiO₂ photoanode.

Materials:

- Prepared TiO₂ photoanode

- NBB or Fe-NBB complex
- Ethanol
- Petri dish or a closed container

Procedure:

- Prepare a 10^{-2} M solution of the NBB or Fe-NBB complex in ethanol.
- Immerse the TiO_2 -coated glass plate (photoanode) into the dye solution in a petri dish for 24 hours.[2][3] This ensures homogeneous adsorption of the dye onto the TiO_2 surface.
- After 24 hours, remove the photoanode from the dye solution and rinse it with fresh ethanol to remove any non-adsorbed dye molecules.[9]
- Store the dye-sensitized photoanode in a closed, dark container to prevent degradation before cell assembly.[3]

Protocol 4: Preparation of the Counter Electrode

This protocol details the preparation of a simple graphite-based counter electrode.

Materials:

- Conductive glass plate (ITO or FTO)
- Graphite pencil
- Carbon source (e.g., candle flame)

Procedure:

- Take a clean conductive glass plate.
- Evenly coat the conductive surface by drawing with a graphite pencil.
- For enhanced catalytic activity, the graphite-coated surface can be further coated with a layer of carbon by holding it over the smoke of a candle flame.[8]

Protocol 5: DSSC Assembly and Electrolyte Introduction

This protocol describes the final assembly of the dye-sensitized solar cell.

Materials:

- Dye-sensitized TiO₂ photoanode
- Graphite/carbon counter electrode
- Iodide-based electrolyte solution (e.g., 0.5 M KI and 0.05 M I₂ in an organic solvent like ethylene glycol or acetonitrile)[3][9]
- Spacer material (e.g., Parafilm or Surlyn)
- Binder clips

Procedure:

- Place a spacer on the dye-sensitized area of the photoanode. The spacer will define the volume for the electrolyte and prevent short-circuiting.
- Place the counter electrode on top of the photoanode, with the conductive/catalytic side facing the dye-coated TiO₂.
- Offset the electrodes so that a small area of the conductive glass on each electrode is exposed for electrical contact.
- Clamp the two electrodes together using binder clips.
- Introduce the electrolyte solution into the space between the electrodes through one of the open sides. The electrolyte will be drawn into the cell via capillary action. Ensure no air bubbles are trapped inside.
- The assembled cell is now ready for characterization.

Visualizations: Diagrams and Workflows

Working Principle of NBB-Based DSSC

The operation of a dye-sensitized solar cell involves several key steps, from light absorption to electron transfer and dye regeneration. The diagram below illustrates the fundamental working principle of a DSSC using a Naphthol Blue Black-based sensitizer.

Caption: Working principle of a Naphthol Blue Black DSSC.

Experimental Workflow for DSSC Fabrication

The following diagram outlines the sequential steps involved in the fabrication of a dye-sensitized solar cell using Naphthol Blue Black as the sensitizer.

Caption: Experimental workflow for NBB-DSSC fabrication.

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